

Synthesis of Tri-p-tolyltin Acetate from Grignard Reagents: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tri-p-tolyltin acetate*

Cat. No.: *B15189318*

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Abstract

This document provides detailed application notes and experimental protocols for the synthesis of **tri-p-tolyltin acetate**, a valuable organotin compound with applications in organic synthesis and materials science. The synthesis is a two-step process commencing with the formation of the Grignard reagent, p-tolylmagnesium bromide, followed by its reaction with tin(IV) chloride to yield tri-p-tolyltin chloride. The subsequent conversion of the chloride to the acetate affords the final product. This protocol emphasizes safe laboratory practices and provides comprehensive characterization data for the synthesized compound.

Introduction

Organotin compounds are a versatile class of organometallic reagents with a broad spectrum of applications, including as stabilizers for polymers, catalysts in organic reactions, and as biocides. **Tri-p-tolyltin acetate**, in particular, serves as a useful precursor and building block in various chemical transformations. The synthesis of this compound is typically achieved through the reaction of a Grignard reagent with a tin halide, followed by anion exchange. The Grignard reaction, a cornerstone of organometallic chemistry, allows for the formation of a carbon-tin bond. This document outlines a reliable and reproducible method for the laboratory-scale synthesis of **tri-p-tolyltin acetate**.

Data Presentation

Parameter	Value	Reference
Tri-p-tolyltin Acetate		
Molecular Formula	C ₂₃ H ₂₄ O ₂ Sn	[1]
Molecular Weight	451.15 g/mol	[1]
Tri-p-tolyltin Chloride (Intermediate)		
CAS Number	32538-28-6	[2]
Molecular Formula	C ₂₁ H ₂₁ ClSn	[2]
Molecular Weight	427.55 g/mol	[2]
Melting Point	108 °C	[2]

Experimental Protocols

Part 1: Synthesis of p-Tolylmagnesium Bromide (Grignard Reagent)

Materials:

- Magnesium turnings
- p-Bromotoluene
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (optional, for initiation)
- Two-neck round-bottom flask
- Reflux condenser
- Dropping funnel

- Heating mantle
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Preparation: All glassware must be thoroughly dried in an oven and assembled while hot under a stream of inert gas to exclude atmospheric moisture.
- Initiation: Place magnesium turnings in the two-neck round-bottom flask. If the reaction is sluggish to start, a single crystal of iodine can be added to activate the magnesium surface.
- Grignard Formation: A solution of p-bromotoluene in anhydrous THF is prepared in the dropping funnel. A small portion of this solution is added to the magnesium turnings. The reaction is initiated, which is indicated by a gentle reflux and the disappearance of the iodine color (if used).
- Addition: Once the reaction has started, the remaining p-bromotoluene solution is added dropwise at a rate that maintains a gentle reflux.
- Completion: After the addition is complete, the reaction mixture is heated to reflux for an additional 30-60 minutes to ensure complete consumption of the magnesium.
- Use: The resulting dark grey to brown solution of p-tolylmagnesium bromide is cooled to room temperature and used immediately in the next step.

Part 2: Synthesis of Tri-p-tolyltin Chloride

Materials:

- p-Tolylmagnesium bromide solution in THF (from Part 1)
- Tin(IV) chloride (SnCl_4)^[3]
- Anhydrous diethyl ether or THF
- Three-neck round-bottom flask

- Dropping funnel
- Mechanical stirrer
- Ice bath
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Setup:** A solution of tin(IV) chloride in anhydrous diethyl ether or THF is placed in the three-neck round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and an inert gas inlet. The flask is cooled in an ice bath.
- **Reaction:** The freshly prepared p-tolylmagnesium bromide solution is transferred to the dropping funnel and added slowly to the stirred solution of tin(IV) chloride. A 3:1 molar ratio of the Grignard reagent to tin(IV) chloride should be used to favor the formation of the tri-substituted product. The reaction is exothermic and the temperature should be maintained below 10 °C.
- **Quenching:** After the addition is complete, the reaction mixture is stirred at room temperature for 1-2 hours. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine and dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed under reduced pressure to yield the crude tri-p-tolytin chloride. The product can be purified by recrystallization from a suitable solvent such as petroleum ether or ethanol. The melting point of pure tri-p-tolytin chloride is 108 °C.^[2]

Part 3: Synthesis of Tri-p-tolytin Acetate

Materials:

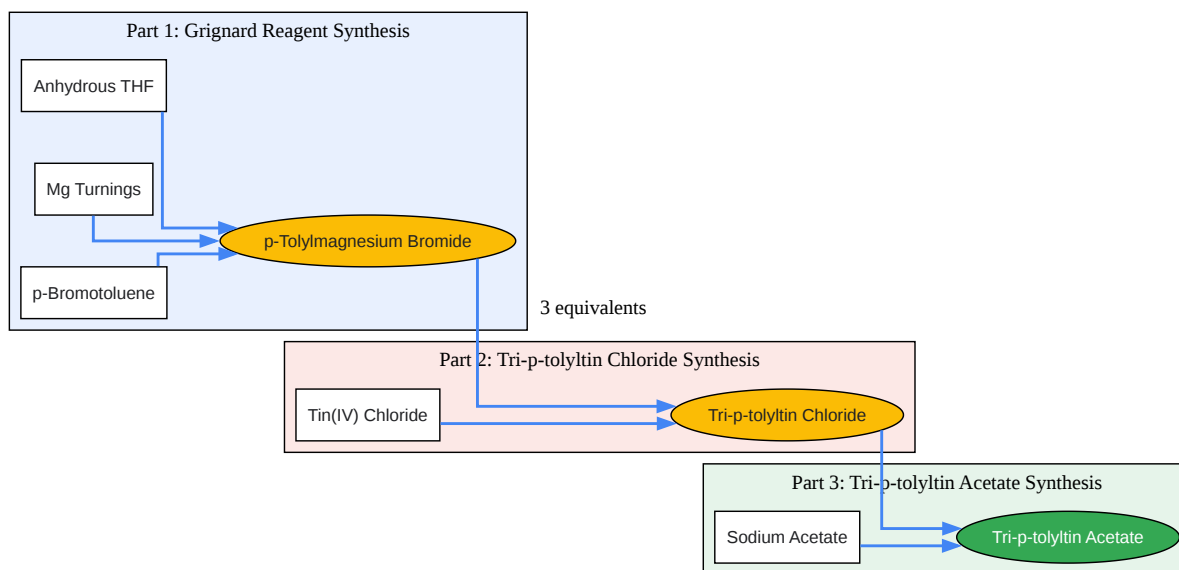
- Tri-p-tolytin chloride (from Part 2)

- Sodium acetate or silver acetate
- Ethanol or acetone
- Round-bottom flask
- Reflux condenser

Procedure:

- **Reaction:** Tri-p-tolytin chloride is dissolved in ethanol or acetone in a round-bottom flask. A slight excess of sodium acetate or silver acetate is added to the solution.
- **Heating:** The reaction mixture is heated to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- **Work-up:** After cooling to room temperature, the precipitated sodium chloride or silver chloride is removed by filtration.
- **Isolation:** The filtrate is concentrated under reduced pressure to yield the crude **tri-p-tolytin acetate**.
- **Purification:** The product can be purified by recrystallization from a suitable solvent like ethanol or a mixture of hexane and ethyl acetate to afford white crystalline solids.

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of **Tri-p-tolyltin Acetate**.

Safety Precautions

- Grignard reagents are highly reactive and moisture-sensitive. All reactions should be carried out under an inert atmosphere.
- Tin(IV) chloride is corrosive and fuming; handle it in a well-ventilated fume hood.
- Organotin compounds are toxic. Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times. Avoid inhalation of dust and vapors.

Characterization

The final product, **tri-p-tolyltin acetate**, should be characterized by standard analytical techniques:

- **¹H NMR:** The spectrum is expected to show characteristic signals for the aromatic protons of the tolyl groups and a singlet for the methyl protons of the acetate group. The methyl protons of the tolyl groups will also appear as a singlet.
- **¹³C NMR:** The spectrum will show distinct signals for the different carbon atoms in the tolyl groups and the acetate moiety.
- **Infrared (IR) Spectroscopy:** The IR spectrum should exhibit characteristic absorption bands for the carboxylate group (C=O and C-O stretching vibrations) and the aromatic C-H and C=C bonds.
- **Melting Point:** The melting point of the purified product should be determined and compared with literature values.

This document is intended for informational purposes only and should be used by qualified individuals in a laboratory setting. All procedures should be performed with appropriate safety precautions.

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References

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